

Application of p-Cresyl Isovalerate in Fragrance Formulations: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

Introduction to p-Cresyl Isovalerate

p-Cresyl isovalerate (CAS 55066-56-3), also known as 4-methylphenyl 3-methylbutanoate, is an aromatic ester valued in the fragrance and flavor industry for its complex and multifaceted scent profile.[1][2][3] It is derived from p-cresol and isovaleric acid and typically presents as a colorless to pale yellow liquid.[1][2] Its unique olfactory characteristics make it a versatile ingredient in a wide range of scented products. This document provides detailed application notes and experimental protocols for the effective use of **p-cresyl isovalerate** in fragrance formulations.

Olfactory Profile and Chemical Properties

p-Cresyl isovalerate possesses a distinctive and powerful odor with multiple facets, primarily described as herbal, fruity, animalic, sweet, floral, phenolic, and having tobacco undertones.[4]
[5] This complexity allows it to be used to create nuanced and sophisticated fragrance compositions.

Table 1: Olfactory Profile of **p-Cresyl Isovalerate**



Odor Facet	Description	
Primary	Tobacco-like, animalic, sweet-herbaceous[4]	
Secondary	Fruity, floral, phenolic[5]	
Substantivity	40 hours at 100.00% on a smelling strip	

Table 2: Physicochemical Properties of p-Cresyl Isovalerate

Property	Value	Source
CAS Number	55066-56-3	[2][3][5]
Molecular Formula	C12H16O2	[3][5]
Molecular Weight	192.25 g/mol	[3][5]
Appearance	Colorless to pale yellow clear oily liquid	[6]
Boiling Point	103 °C @ 2.00 mm Hg; 125 °C @ 10.00 mm Hg	[6]
Flash Point	209.00 °F (98.33 °C)	[4]
Vapor Pressure	0.010900 mm/Hg @ 25.00 °C	[6]
logP (o/w)	3.453 (est)	[4]
Solubility	Insoluble in water; soluble in oils and ethanol.	[3][5]
Recommended Usage	Up to 0.2000% in the fragrance concentrate	[4]

Applications in Fragrance Formulations

The versatile aroma profile of **p-cresyl isovalerate** makes it suitable for a variety of fragrance applications, from fine perfumery to personal and household care products. According to the International Fragrance Association (IFRA), there are no restrictions on the use of **p-cresyl**



isovalerate in various product categories, indicating a favorable safety profile for its intended applications.[5]

Fine Fragrances

In fine perfumery, **p-cresyl isovalerate** can be used to impart warmth, complexity, and an intriguing animalic note. It is particularly effective in oriental, chypre, and tobacco-themed fragrances. Its sweet, herbaceous, and slightly fruity facets can also be used to create unique floral and gourmand compositions.

- Function: Adds depth, richness, and a touch of animalic sensuality. Can be used to create leather and tobacco accords.
- Typical Concentration in Fragrance Concentrate: 0.01% 0.2%

Personal Care Products

p-Cresyl isovalerate can be incorporated into a wide range of personal care products to provide a long-lasting and sophisticated fragrance.

- Lotions and Creams: Its warm and sweet notes can enhance the sensory experience of skincare products.
- Soaps and Body Washes: The robust character of p-cresyl isovalerate allows it to perform well in rinse-off products, leaving a subtle and pleasant scent on the skin.
- Hair Care: In shampoos and conditioners, it can contribute to a unique and memorable fragrance profile.

Household Products

The strong and diffusive nature of **p-cresyl isovalerate** makes it a suitable candidate for fragrancing various household items.

 Candles and Air Fresheners: Its rich and warm aroma can create a cozy and inviting atmosphere.



 Cleaning Products: It can be used to mask base odors and provide a pleasant and lasting scent.

Experimental Protocols

To effectively evaluate and utilize **p-cresyl isovalerate** in fragrance formulations, a series of standardized experimental protocols should be followed.

Sensory Panel Evaluation

A trained sensory panel is crucial for assessing the olfactory characteristics of **p-cresyl isovalerate** and its performance in a fragrance blend.

Objective: To characterize the odor profile of **p-cresyl isovalerate** and evaluate its contribution to a fragrance formulation.

Materials:

- p-Cresyl isovalerate solution (e.g., 1% in dipropylene glycol or ethanol)
- Fragrance formulation containing p-cresyl isovalerate
- Control fragrance formulation (without p-cresyl isovalerate)
- Odor-free smelling strips
- Sensory evaluation booths with controlled lighting and ventilation
- Data collection forms or software

Procedure:

- Panelist Training: Train panelists to identify and rate the intensity of various odor attributes (e.g., herbal, fruity, animalic, sweet, floral, phenolic, tobacco).
- Sample Preparation: Dip smelling strips into the test solutions for a standardized duration and allow the solvent to evaporate for a set time before evaluation.
- Evaluation: Panelists smell the strips in a randomized and blindfolded manner.



- Data Collection: Panelists rate the intensity of each odor attribute on a structured scale (e.g., a 10-point scale). They also provide descriptive comments.
- Data Analysis: Analyze the data statistically to determine the significant odor attributes and the overall perception of the fragrance.



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Sensory Panel Evaluation Workflow

Stability Testing

Stability testing is essential to ensure that the fragrance containing **p-cresyl isovalerate** maintains its intended character and does not cause any undesirable changes in the final product over time.

Objective: To assess the physical and chemical stability of a fragrance formulation containing **p-cresyl isovalerate** in a product base.

Materials:

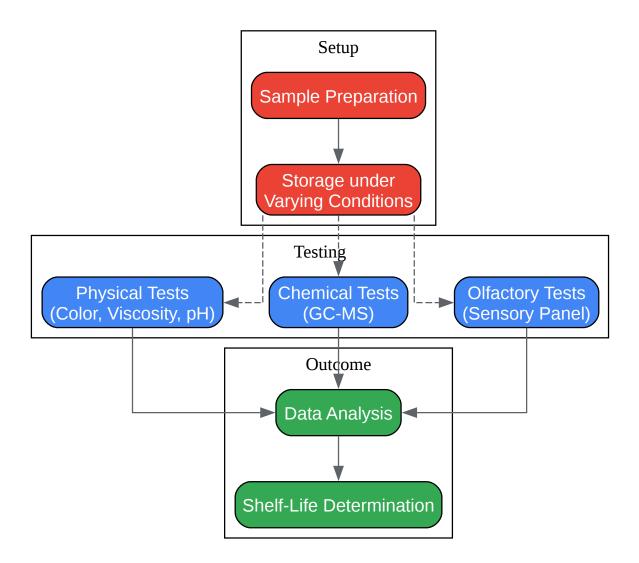
- Product base (e.g., lotion, shampoo, ethanol for fine fragrance)
- Fragrance oil containing p-cresyl isovalerate
- Control samples (product base without fragrance and with a known stable fragrance)
- Environmental chambers (for controlled temperature, light, and humidity)
- Analytical instruments (GC-MS, pH meter, viscometer)
- Sensory panel



Procedure:

- Sample Preparation: Prepare samples of the final product containing the test fragrance.
- Storage Conditions: Store the samples under various conditions:
 - Accelerated: 40°C, 75% relative humidity for 3 months.
 - Real-time: 25°C, 60% relative humidity for the intended shelf life of the product.
 - Light Exposure: UV light exposure to simulate retail conditions.
- Evaluation Intervals: Evaluate the samples at predetermined time points (e.g., 0, 1, 2, 3 months for accelerated testing).
- · Parameters to Evaluate:
 - Physical: Color, clarity, viscosity, pH.
 - Chemical: Concentration of key fragrance components (including p-cresyl isovalerate) using GC-MS.
 - Olfactory: Scent profile evaluated by a sensory panel.
- Data Analysis: Compare the results of the test samples to the control samples to identify any significant changes.





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Fragrance Stability Testing Workflow

Gas Chromatography-Olfactometry (GC-O)

GC-O is a powerful technique to identify the specific aroma compounds that contribute to the overall scent of a fragrance mixture.

Objective: To identify and characterize the odor contribution of **p-cresyl isovalerate** in a complex fragrance matrix.

Materials:

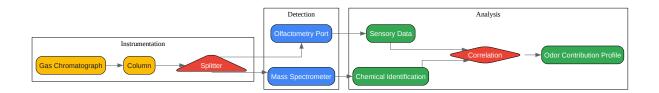


- Gas chromatograph coupled with a mass spectrometer (GC-MS) and an olfactometry port.
- Fragrance sample containing p-cresyl isovalerate.
- · Trained human assessor (sniffer).
- Appropriate GC column (e.g., non-polar or polar capillary column).

Procedure:

- Sample Injection: Inject a diluted sample of the fragrance oil into the GC.
- Separation: The volatile compounds are separated based on their boiling points and polarity as they pass through the GC column.
- Detection: The effluent from the column is split between the MS detector and the olfactometry port.
- Olfactory Evaluation: A trained assessor sniffs the effluent from the olfactometry port and records the time, intensity, and description of each perceived odor.
- MS Analysis: Simultaneously, the MS detector identifies the chemical structure of the eluted compounds.
- Data Correlation: Correlate the sensory data from the olfactometry port with the chemical identification from the MS to pinpoint the odor contribution of each compound, including pcresyl isovalerate.





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Gas Chromatography-Olfactometry (GC-O) Workflow

Olfactory Receptor Interaction

The perception of **p-cresyl isovalerate**'s complex aroma is initiated by its interaction with olfactory receptors (ORs) in the nasal epithelium. While specific ORs that bind to **p-cresyl isovalerate** have not been definitively identified, it is understood that odorant molecules like esters bind to a combination of ORs, creating a unique "odor code" that is interpreted by the brain. The animalic and phenolic notes of **p-cresyl isovalerate** suggest potential interaction with ORs that are also sensitive to cresols and other phenolic compounds. Further research, potentially using techniques like calcium imaging with expressed ORs, could elucidate the specific receptors involved in its perception.

Conclusion

p-Cresyl isovalerate is a valuable and versatile ingredient in the perfumer's palette. Its complex olfactory profile, good stability, and favorable safety assessment make it suitable for a wide array of applications in fine fragrances, personal care products, and household goods. By employing rigorous experimental protocols for sensory evaluation, stability testing, and analytical characterization, researchers and formulators can effectively harness the unique properties of **p-cresyl isovalerate** to create innovative and appealing fragrances.



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